

A Comparative Analysis of 2-Methyl-3-furanthiol and 2-Methyl-3-mercaptofuran

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A critical aspect of chemical research and development involves the precise identification of compounds. This guide addresses the nomenclature and properties of **2-Methyl-3-furanthiol** and **2-Methyl-3-mercaptofuran**. Initial analysis reveals that these are not two distinct compounds but rather synonymous names for the same chemical entity. This guide, therefore, serves as a comprehensive profile of this singular, potent aroma compound, which is crucial in the flavor and fragrance industry.

Chemical and Physical Properties

2-Methyl-3-furanthiol is a heterocyclic organic compound that is a key aroma component in a variety of cooked foods, particularly meat and coffee. Its desirable sensory characteristics make it a valuable flavor ingredient. The fundamental properties of this compound are summarized below.



Property	Value
Molecular Formula	C5H6OS
Molecular Weight	114.17 g/mol
CAS Registry Number	28588-74-1
Appearance	Colorless to pale yellow liquid
Boiling Point	45-47 °C at 10 mmHg
Odor	Meaty, roasted, sweet
Odor Threshold	0.005 ppb in water

Sensory Characteristics and Applications

The exceptionally low odor threshold of **2-Methyl-3-furanthiol** makes it a significant contributor to the aroma profile of many food products, even at trace concentrations. Its characteristic "meaty" and "roasted" notes are highly sought after in the food industry for enhancing the flavor of soups, sauces, and processed meats.

Sensory Attribute	Description
Primary Odor	Roasted meat, beef broth
Secondary Notes	Sweet, coffee-like, slightly sulfurous
Common Applications	Flavor enhancer in savory products, meat flavors, coffee aroma compositions

Experimental Protocols

The synthesis and analysis of **2-Methyl-3-furanthiol** are well-established processes in flavor chemistry. Below are representative protocols for its laboratory synthesis and its quantification in a food matrix.

3.1. Synthesis of **2-Methyl-3-furanthiol**



A common laboratory-scale synthesis involves the reaction of 2-methylfuran with a sulfurizing agent.

Protocol:

- Reaction Setup: A solution of 2-methylfuran (1.0 eq) in an inert solvent such as toluene is prepared in a three-necked flask equipped with a condenser, a dropping funnel, and a nitrogen inlet.
- Addition of Reagents: The solution is cooled to 0 °C. A solution of n-butyllithium (1.1 eq) in hexane is added dropwise while maintaining the temperature below 5 °C. The mixture is stirred for 1 hour at this temperature.
- Sulfurization: Elemental sulfur (1.2 eq) is added portion-wise to the reaction mixture. The reaction is allowed to warm to room temperature and stirred for an additional 2 hours.
- Quenching and Extraction: The reaction is quenched by the slow addition of a saturated
 aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous
 layer is extracted with diethyl ether. The combined organic extracts are washed with brine,
 dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- Purification: The crude product is purified by vacuum distillation or column chromatography to yield pure 2-Methyl-3-furanthiol.
- 3.2. Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

The analysis of **2-Methyl-3-furanthiol** in a food product like coffee can be performed using headspace solid-phase microextraction (HS-SPME) followed by GC-MS.

Protocol:

- Sample Preparation: A 5 g sample of ground coffee is placed in a 20 mL headspace vial. A
 known amount of an internal standard (e.g., 2-ethyl-3-furanthiol) is added. The vial is sealed
 with a PTFE/silicone septum.
- HS-SPME: The vial is incubated at 60 °C for 15 minutes. A SPME fiber coated with a suitable stationary phase (e.g., DVB/CAR/PDMS) is exposed to the headspace of the sample for 30



minutes.

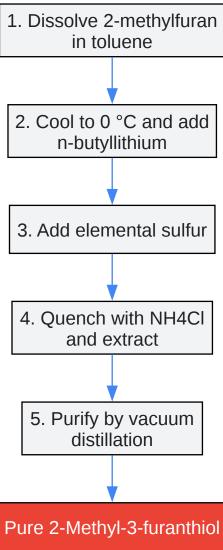
- GC-MS Analysis: The SPME fiber is desorbed in the heated injection port of the gas chromatograph. The analytes are separated on a capillary column (e.g., DB-5ms) with a programmed temperature gradient. The mass spectrometer is operated in selected ion monitoring (SIM) mode to enhance sensitivity and selectivity for the target analyte.
- Quantification: The concentration of 2-Methyl-3-furanthiol is determined by comparing its
 peak area to that of the internal standard.

Visualized Workflows

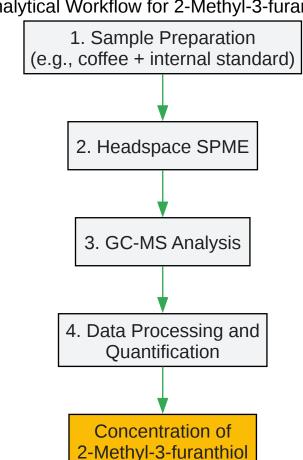
The following diagrams illustrate the synthesis and analytical workflows described above.



Synthesis Workflow for 2-Methyl-3-furanthiol







Analytical Workflow for 2-Methyl-3-furanthiol

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